Application Notes and Protocols: Divinylphenylphosphine in Homogeneous Catalysis

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Compound of Interest

Compound Name:	*Divinylphenylphosphine*
CAS No.:	*26681-88-9*
Cat. No.:	*B1596507*

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Abstract

In the landscape of homogeneous catalysis, phosphine ligands are indispensable tools that modulate the activity, selectivity, and stability of transition metal catalysts.[1] While archetypal ligands like triarylphosphines and bulky dialkylbiarylphosphines are well-established, ligands with unique functionalities offer new avenues for catalyst design and application.[2][3] **Divinylphenylphosphine** (DVPP) represents a fascinating, albeit less conventional, class of phosphine ligands. Its defining features—the two vinyl groups—impart unique reactivity, allowing it to act not only as a spectator ligand but also as a reactive component for catalyst immobilization or as a hemilabile coordinating agent. This guide provides an in-depth look at the properties of DVPP, its mechanistic implications in catalysis, and detailed protocols for its application in palladium-catalyzed cross-coupling, alongside a discussion of its potential in polymerization.

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Introduction to **Divinylphenylphosphine** (DVPP): A Ligand with Latent Reactivity

Divinylphenylphosphine ($C_{10}H_{11}P$) is a tertiary phosphine characterized by a phenyl group and two vinyl (-CH=CH_2) substituents on the phosphorus atom.[4] This structure presents a unique combination of electronic and steric properties, coupled with the reactive potential of its olefinic groups.

Key Physicochemical Properties:

- Electronic Profile: The vinyl groups are less electron-donating than alkyl groups but more so than aryl groups with electron-withdrawing substituents. This positions DVPP as a moderately electron-rich ligand, capable of promoting oxidative addition in many catalytic cycles.[5]
- Steric Hindrance: DVPP is sterically less demanding than bulky ligands like XPhos or P(t-Bu)$_3$. This can influence the coordination number of the metal center and the kinetics of subsequent reaction steps.
- Reactive Vinyl Groups: The most salient feature of DVPP is the presence of two polymerizable double bonds. This opens up possibilities for:
  - Catalyst Immobilization: DVPP can be copolymerized with other monomers (e.g., styrene, acrylates) to create polymer-supported catalysts, facilitating catalyst recovery and reuse.[6][7]
  - Hemilability: The vinyl groups can act as weakly coordinating, hemilabile ligands. They can temporarily bind to the metal center, stabilizing coordinatively unsaturated intermediates, and then dissociate to open a coordination site for substrate binding. This behavior can significantly influence the catalytic pathway.

Application in Palladium-Catalyzed Heck-Mizoroki Reactions

The Heck reaction, the palladium-catalyzed coupling of an unsaturated halide with an alkene, is a cornerstone of C-C bond formation.[8] The choice of phosphine ligand is critical for catalyst

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performance, influencing yield, selectivity, and tolerance to functional groups.[9] DVPP is a suitable ligand for various cross-coupling reactions, including the Heck reaction.[4]

Mechanistic Rationale

The catalytic cycle of the Heck reaction illustrates the crucial role of the phosphine ligand. A bulky, electron-rich ligand generally enhances the rate of oxidative addition and influences the regioselectivity of the alkene insertion step.[5][10]

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// Edges Pd0 -> OA_TS [label="+ R-X"]; OA_TS -> PdII; PdII -> Coord [label="+ Alkene\n- L"]; Coord -> Pd_Alkene; Pd_Alkene -> Insert; Insert -> Beta_Hydride [style=invis]; Pd_Alkene -> Beta_Hydride [label=" ", constraint=false, lhead=Beta_Hydride, ltail=Pd_Alkene]; Beta_Hydride -> Pd_H; Pd_H -> Red_Elim [label="+ Base"]; Red_Elim -> Pd0 [label="- HBX"]; }

Caption: Generalized catalytic cycle for the Mizoroki-Heck reaction.

In this cycle, a ligand like DVPP stabilizes the active Pd(0) species, facilitates the oxidative addition of the aryl halide (R-X), and modulates the subsequent steps of alkene coordination, migratory insertion, and β-hydride elimination that lead to the final product.[8]

Comparative Data

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While extensive datasets for DVPP are not widely published, its performance can be contextualized against standard phosphine ligands in a model Heck reaction. The data below is illustrative, based on typical outcomes for ligands with similar electronic and steric profiles.

Ligand	Catalyst Loading (mol%)	Temp (°C)	Time (h)	Yield (%)	Key Attributes
PPh_3	1-2	100-120	12-24	70-85	Standard, requires higher temperatures.
$P(t\text{-}Bu)_3$	0.5-1	80-100	2-8	>95	Bulky, electron-rich, highly active. [11]
DVPP (Expected)	1-2	90-110	8-16	80-90	Moderate activity, offers reactive handles.
Phosphine-free	1-5	120-140	12-24	Variable	Often requires higher temperatures; risk of Pd black.[12]

Detailed Experimental Protocol: Heck Coupling of Iodobenzene and Styrene

This protocol provides a starting point for utilizing a DVPP-palladium catalyst system. Causality: The steps are designed to ensure an inert atmosphere, proper catalyst formation, and efficient reaction progress, followed by safe quenching and purification.

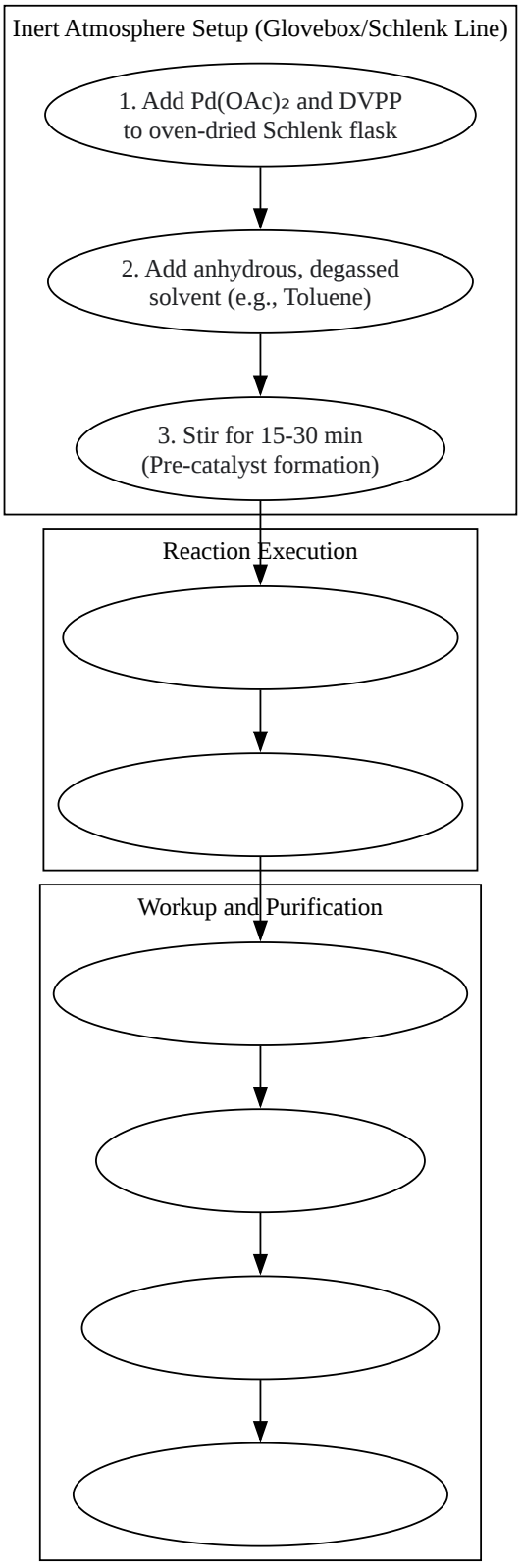
Materials and Reagents:

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- Palladium(II) acetate [$Pd(OAc)_2$]
- **Divinylphenylphosphine** (DVPP)
- Iodobenzene (Ar-I)
- Styrene
- Triethylamine (NEt_3) or Potassium Carbonate (K_2CO_3) as base
- Anhydrous, degassed solvent (e.g., Toluene, DMF, or Acetonitrile)
- Standard workup and purification reagents (diethyl ether, saturated aq. NH_4Cl, brine, anhydrous $MgSO_4$, silica gel)

Workflow Overview:

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Caption: Step-by-step workflow for a DVPP-catalyzed Heck reaction.

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Step-by-Step Methodology:

- Catalyst Pre-formation (Recommended):
  - Rationale: Pre-forming the Pd-phosphine complex in situ ensures a more homogeneous and active catalyst, preventing the immediate reduction of $Pd(OAc)_2$ to palladium black before the ligand can coordinate.
  - In a glovebox or under an inert atmosphere (N_2 or Ar), add $Pd(OAc)_2$ (e.g., 0.01 mmol, 1 mol%) and **Divinylphenylphosphine** (e.g., 0.022 mmol, 2.2 mol%, L:Pd ratio of ~2.2:1) to an oven-dried Schlenk flask equipped with a magnetic stir bar.
  - Add 5 mL of anhydrous, degassed toluene.
  - Stir the resulting mixture at room temperature for 20-30 minutes. The solution should change color, indicating complex formation.
- Reaction Setup:
  - Rationale: The base is essential to neutralize the H-X acid produced during the final step of the catalytic cycle, regenerating the Pd(0) catalyst.[10] The substrates are added sequentially to the active catalyst mixture.
  - To the flask containing the pre-formed catalyst, add triethylamine (1.5 mmol, 1.5 equiv).
  - Add iodobenzene (1.0 mmol, 1.0 equiv).
  - Finally, add styrene (1.2 mmol, 1.2 equiv).
- Reaction Execution:
  - Rationale: Heating provides the necessary activation energy for the catalytic cycle, particularly the oxidative addition and reductive elimination steps. Monitoring ensures the reaction is stopped upon completion to prevent byproduct formation.
  - Secure the flask to a condenser under a positive pressure of inert gas.
  - Lower the flask into a pre-heated oil bath at 100 °C.

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- Stir vigorously and monitor the reaction progress by TLC or GC-MS until the iodobenzene is consumed (typically 8-16 hours).

- Workup and Purification:
  - Rationale: The workup procedure removes the base, salts, and solvent, isolating the crude product for final purification.
  - Allow the reaction mixture to cool to room temperature.
  - Dilute the mixture with 20 mL of diethyl ether and transfer to a separatory funnel.
  - Wash the organic layer with saturated aqueous NH_4Cl (2 x 15 mL) and then with brine (1 x 15 mL).
  - Dry the organic layer over anhydrous $MgSO_4$, filter, and concentrate under reduced pressure.
  - The resulting crude residue can be purified by flash column chromatography on silica gel (e.g., using a hexane/ethyl acetate gradient) to yield pure trans-stilbene.

Application in Polymerization and Catalyst Heterogenization

The vinyl functionalities of DVPP make it an ideal candidate for creating polymer-supported catalysts. By copolymerizing DVPP with a suitable backbone monomer (like styrene), a heterogeneous catalyst can be synthesized.[6]

Conceptual Advantages:

- Catalyst Recovery: The catalyst, now part of a solid polymer support, can be easily filtered off from the reaction mixture.
- Reduced Metal Leaching: Covalent attachment of the ligand to the support can minimize the leaching of the precious metal catalyst into the final product, a critical concern in pharmaceutical synthesis.

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- Process Scalability: Heterogeneous catalysts are often more amenable to flow chemistry and large-scale industrial processes.

// Monomers DVPP [label="**Divinylphenylphosphine**\n(DVPP)", fillcolor="#EA4335", fontcolor="#FFFFFF"]; Monomer [label="Co-monomer\n(e.g., Styrene)", fillcolor="#4285F4", fontcolor="#FFFFFF"]; Initiator [label="Initiator\n(e.g., AIBN)", fillcolor="#FBBC05", fontcolor="#202124"];

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// Polymer and Catalyst Polymer [label="Polymer Backbone with\nPendant Phosphine Groups", shape=cds, fillcolor="#34A853", fontcolor="#FFFFFF", width=3]; Catalyst [label="Heterogenized Catalyst\n(Solid Support)", shape=invhouse, fillcolor="#5F6368", fontcolor="#FFFFFF", width=2.5];

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Caption: Conceptual workflow for creating a polymer-supported catalyst using DVPP.

This approach transforms a homogeneous catalyst into a more practical, heterogeneous system, bridging the gap between high activity and process efficiency.[13]

Conclusion and Future Outlook

Divinylphenylphosphine is a multifunctional ligand that offers more than just steric and electronic tuning. Its vinyl groups provide a gateway to advanced applications, including the development of recyclable, polymer-supported catalytic systems. While not as universally applied as other phosphines, its unique structure warrants consideration for specialized applications where catalyst immobilization or hemilabile coordination could provide a distinct advantage. The protocols outlined here serve as a robust starting point for researchers to explore the utility of DVPP in established transformations like the Heck reaction and to venture into novel catalytic designs.

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